

LBO vs. BBO Crystals for Second Harmonic Generation: A Comparative Guide

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Compound of Interest

Compound Name: *Lithium triborate*

Cat. No.: *B1260262*

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For researchers, scientists, and professionals in drug development, the selection of nonlinear optical crystals is a critical decision that significantly impacts experimental outcomes. This guide provides a detailed comparison of two of the most prevalent crystals for second harmonic generation (SHG): **Lithium Triborate** (LBO) and Beta-Barium Borate (BBO). By examining their fundamental properties, experimental performance, and operational requirements, this document aims to equip you with the necessary information to make an informed choice for your specific application.

Executive Summary

LBO and BBO are both excellent nonlinear crystals, but they exhibit key differences that make them suitable for different applications. LBO is characterized by its high damage threshold, excellent thermal stability, and the possibility of non-critical phase matching (NCPM), making it ideal for high-power, stable laser systems.^{[1][2][3]} BBO, on the other hand, possesses a larger effective nonlinear coefficient and a broader transparency range extending further into the UV, which makes it highly efficient for frequency doubling of a wide range of lasers, especially tunable and ultrafast laser systems.^{[4][5]} The choice between LBO and BBO ultimately depends on the specific requirements of the laser system and the experimental goals.

Comparative Data of LBO and BBO Crystals

The following tables summarize the key quantitative properties of LBO and BBO crystals, providing a direct comparison to aid in selection.

Table 1: General and Optical Properties

Property	LBO (Lithium Triborate)	BBO (Beta-Barium Borate)
Chemical Formula	LiB ₃ O ₅	β-BaB ₂ O ₄
Crystal Structure	Orthorhombic[1][6]	Trigonal[4]
Transparency Range	160 nm - 2600 nm[1][6]	190 nm - 3500 nm[7][8]
Mohs Hardness	6[1][6]	4[4]
Hygroscopic Susceptibility	Low[6]	Low to mild[4][9]

Table 2: Nonlinear Optical Properties for SHG

Property	LBO (Lithium Triborate)	BBO (Beta-Barium Borate)
SHG Phase Matchable Range (Type I)	551 nm - 2600 nm[1][2]	409.6 nm - 3500 nm[7][8]
Effective Nonlinear Coefficient (d _{eff})	~0.85 pm/V (for SHG of 1064 nm)	~2.0 pm/V (for SHG of 1064 nm)
Damage Threshold (@1064nm, 10ns)	~10 J/cm ² [10]	~7 GW/cm ²
Walk-off Angle	Small[1][5]	Large[4]
Acceptance Angle	Wide[1][5]	Small[4]
Temperature Acceptance	Wide[1]	Wide (~55°C)[7][8]

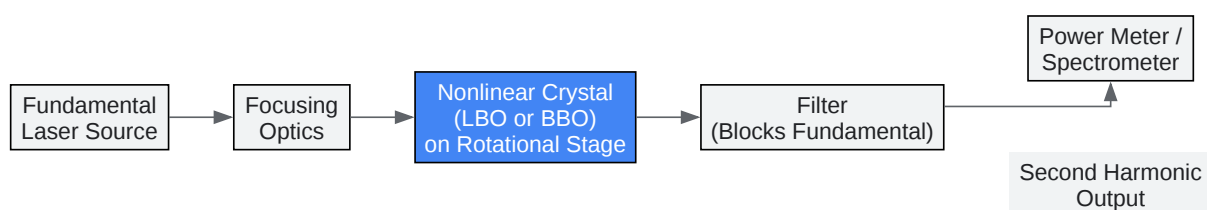
Table 3: Thermal and Physical Properties

Property	LBO (Lithium Triborate)	BBO (Beta-Barium Borate)
Thermal Conductivity	3.5 W/m/K[1][6]	1.2 W/m/K ($\perp c$), 1.6 W/m/K ($\parallel c$)[4]
Melting Point	~ 834 °C[1][6]	~ 1095 °C[4]
Density	2.47 g/cm ³ [1][6]	3.85 g/cm ³ [4]

Experimental Protocols and Performance

Second Harmonic Generation (SHG) Experimental Setup

A typical experimental setup for SHG using either LBO or BBO crystals is depicted below. The fundamental laser beam is directed through the nonlinear crystal, which is mounted on a rotational stage for precise angle tuning to achieve phase matching. A filter is used after the crystal to block the fundamental wavelength and transmit the generated second harmonic beam, which is then measured by a power meter or directed to the intended application.



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A typical experimental workflow for second harmonic generation.

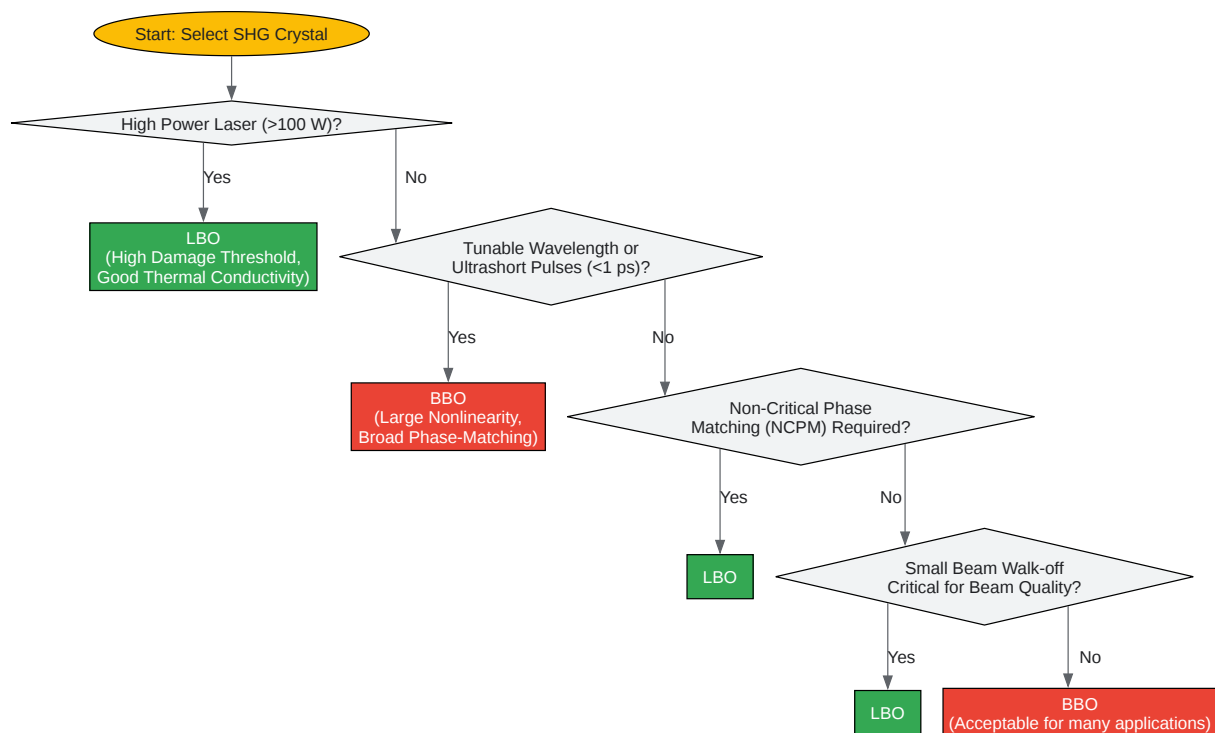
Experimental Data: SHG Conversion Efficiency

Several studies have demonstrated high SHG conversion efficiencies for both LBO and BBO crystals. For instance, SHG conversion efficiencies of over 70% for pulsed Nd:YAG lasers have been achieved with LBO crystals.[2] Similarly, BBO crystals have shown conversion efficiencies exceeding 50% for the SHG of Ti:Sapphire lasers.

One comparative study measured the external energy conversion efficiency for SHG of a Nd:YAG laser. The results indicated that a 14-mm-long LBO crystal exhibited a higher optimal conversion efficiency compared to a 7.25-mm-long BBO crystal under the same experimental conditions.[11]

Decision-Making Framework

The choice between LBO and BBO for SHG depends on a variety of factors related to the laser source and the specific application requirements. The following decision tree provides a logical guide for selecting the appropriate crystal.

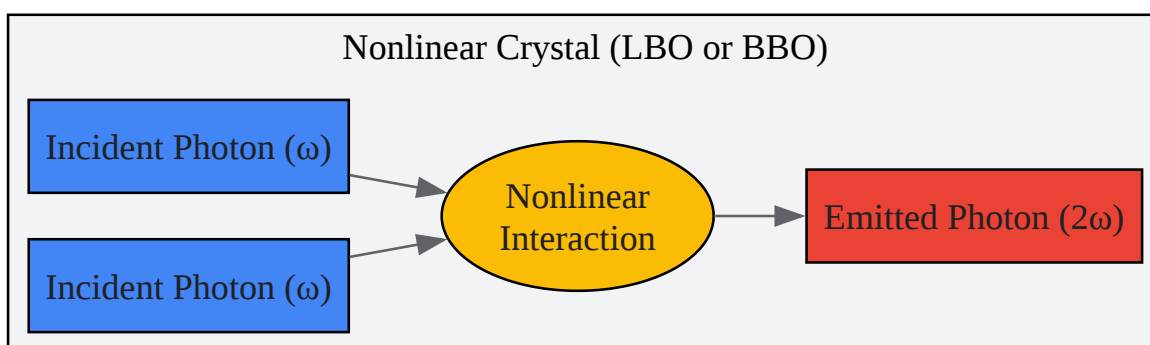


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A decision guide for selecting between LBO and BBO crystals.

Signaling Pathways of Second Harmonic Generation

The process of second harmonic generation is a nonlinear optical phenomenon that occurs in materials without inversion symmetry. At a fundamental level, an intense incident electromagnetic field (the fundamental wave) interacts with the nonlinear medium, inducing a nonlinear polarization. This oscillating polarization then radiates at twice the frequency of the incident light, creating the second harmonic wave.



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